

2,4-dimethyl-9H-pyrido[2,3-b]indole CAS number and supplier

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Compound of Interest

Compound Name: 2,4-dimethyl-9H-pyrido[2,3-b]indole

Cat. No.: B014981

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Technical Guide: 2,4-dimethyl-9H-pyrido[2,3-b]indole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,4-dimethyl-9H-pyrido[2,3-b]indole**, a heterocyclic compound of interest in chemical and pharmaceutical research. This document details its chemical identity, physical properties, commercial suppliers, synthesis protocols, and known biological activities of related compounds.

Chemical Identity and Properties

2,4-dimethyl-9H-pyrido[2,3-b]indole, also known as 2,4-dimethyl- α -carboline, is a derivative of the α -carboline heterocyclic system.

CAS Number: 13315-71-4

Molecular Formula: $C_{13}H_{12}N_2$

Molecular Weight: 196.25 g/mol

Structure:

Caption: Chemical structure of **2,4-dimethyl-9H-pyrido[2,3-b]indole**.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2,4-dimethyl-9H-pyrido[2,3-b]indole** is provided in the table below.

Property	Value
Melting Point	218-219 °C
Boiling Point	384.9±37.0 °C (Predicted)
Density	1.213±0.06 g/cm ³ (Predicted)
pKa	14.85±0.40 (Predicted)
Solubility	DMSO (Slightly), Methanol (Slightly)
Appearance	Orange to Brown Solid

Commercial Availability

2,4-dimethyl-9H-pyrido[2,3-b]indole is available from several chemical suppliers. The following table lists some of the known suppliers and their product offerings.

Supplier	Product Name	CAS Number
BIOGEN Científica	2,4-Dimethyl α-Carboline	13315-71-4
ChemicalBook	2,4-DIMETHYL-A-CARBOLINE	13315-71-4
CymitQuimica	2,4-Dimethyl α-Carboline	13315-71-4
MyBioSource	2,4-Dimethyl-a-carboline biochemical	13315-71-4

Experimental Protocols: Synthesis

The synthesis of **2,4-dimethyl-9H-pyrido[2,3-b]indole** can be achieved through various methods. A classical approach is the Graebe-Ullmann reaction. While the specific details for the synthesis of the 2,4-dimethyl derivative are described in older literature (Acta Pol Pharm. 1961:18:449-60), a general modern workflow for the synthesis of α -carbolines is presented below. This typically involves a palladium-catalyzed cross-coupling reaction followed by an intramolecular cyclization.

General Synthesis Workflow for α -Carbolines

- To cite this document: BenchChem. [2,4-dimethyl-9H-pyrido[2,3-b]indole CAS number and supplier]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b014981#2-4-dimethyl-9h-pyrido-2-3-b-indole-cas-number-and-supplier\]](https://www.benchchem.com/product/b014981#2-4-dimethyl-9h-pyrido-2-3-b-indole-cas-number-and-supplier)

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